

Proper Disposal of BRD5459: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BRD5459

Cat. No.: B1667513

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This document provides essential safety and logistical information for the proper disposal of **BRD5459**, a research chemical used as a reactive oxygen species (ROS) probe.^{[1][2][3]} Adherence to these procedures is critical to ensure the safety of laboratory personnel and the environment. As no specific disposal protocol for **BRD5459** is available, these guidelines are based on standard practices for the disposal of hazardous chemical waste in a laboratory setting.

Chemical and Physical Properties of BRD5459

A summary of the known properties of **BRD5459** is provided below. This information is crucial for safe handling and for the accurate labeling of waste containers.

Property	Value
CAS Number	612037-58-8[2]
Chemical Formula	C26H26N4O2[2]
Molecular Weight	426.52 g/mol [2]
Physical State	Solid[4]
IUPAC Name	2-allyl-1-((3,4-dimethoxyphenethyl)amino)-3-methylbenzo[4][5]imidazo[1,2-a]pyridine-4-carbonitrile[2]
Storage	Room temperature in the continental US; may vary elsewhere.[1]

Experimental Protocols: Standard Chemical Waste Disposal

The following procedure outlines the necessary steps for the safe disposal of **BRD5459** and associated contaminated materials.

Step 1: Personal Protective Equipment (PPE)

Before handling **BRD5459** for disposal, it is imperative to wear appropriate personal protective equipment. This includes, but is not limited to:

- Safety glasses or goggles[4][6]
- Chemical-resistant gloves[4][6]
- A lab coat[4][6]

Step 2: Waste Segregation and Collection

Proper segregation of chemical waste is essential to prevent dangerous reactions.

- Do not dispose of **BRD5459** down the drain or in the regular trash.[7][8]

- All materials contaminated with **BRD5459**, including the pure compound, solutions, and disposable labware (e.g., pipette tips, tubes), must be collected as hazardous chemical waste.[\[7\]](#)[\[9\]](#)
- Maintain separate waste streams for solid and liquid waste.[\[7\]](#)
- Avoid mixing **BRD5459** waste with other incompatible chemicals.

Step 3: Container Selection and Labeling

The selection of an appropriate and correctly labeled waste container is a critical step in the disposal process.

- Use a compatible, leak-proof container for waste collection. The container must be in good condition with no cracks or leaks.[\[10\]](#)
- The container must be kept closed except when adding waste.[\[10\]](#)
- Affix a "Hazardous Waste" label to the container.[\[7\]](#)[\[10\]](#) The label must include:
 - The full chemical name: 2-allyl-1-((3,4-dimethoxyphenethyl)amino)-3-methylbenzo[\[4\]](#)[\[5\]](#)imidazo[1,2-a]pyridine-4-carbonitrile
 - The CAS number: 612037-58-8
 - The physical state of the waste (solid or liquid)
 - An accurate description of the contents, including any solvents.

Step 4: Storage and Disposal

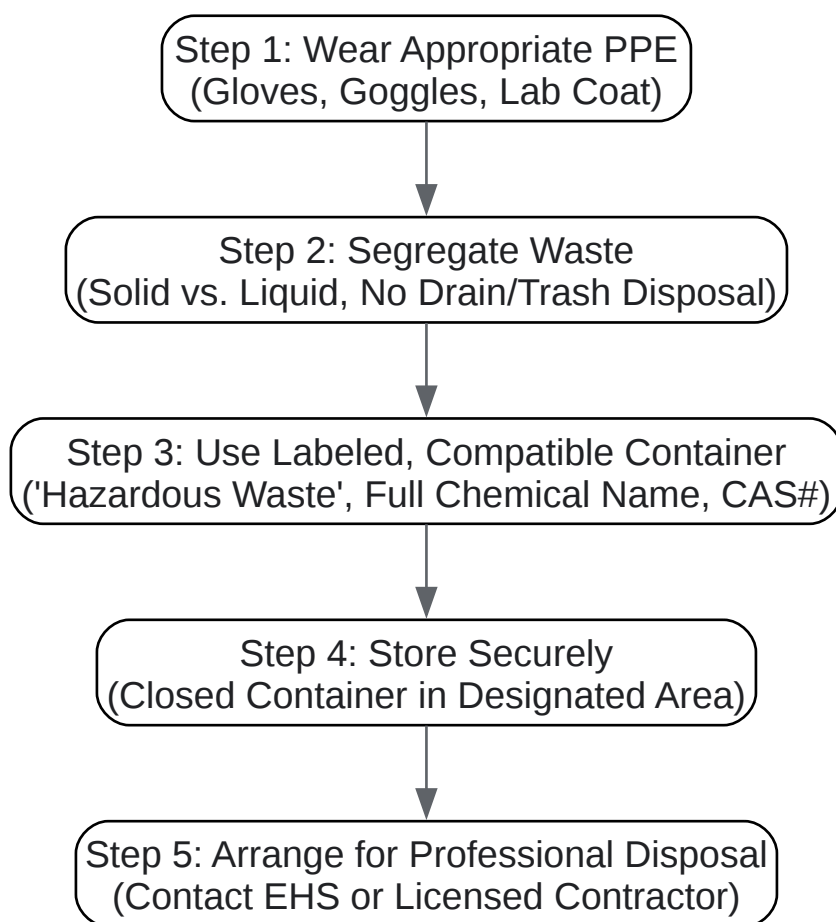
Proper storage of the hazardous waste container while awaiting pickup is crucial for safety.

- Store the sealed and labeled waste container in a designated, well-ventilated, and secure area.[\[4\]](#)
- Store incompatible waste types separately.[\[10\]](#)

- Arrange for the disposal of the waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[8] Follow all institutional and local regulations for hazardous waste disposal.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **BRD5459**.



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